

# Metalaxyl-13C6 solubility and stability

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## Compound Focus: Metalaxyl-13C6

CAS No.: 1356199-69-3

Cat. No.: S1799545

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## Solubility and Formulation Data

The most comprehensive solubility data comes from formulation guidelines for research use. The table below summarizes the available information on how to dissolve and formulate **Metalaxyl-13C6** for experimental use.

Property Category	Details	Source
<b>Molecular Properties</b>	Formula: C <sub>9</sub> ( <sup>13</sup> C <sub>6</sub> )H <sub>21</sub> NO <sub>4</sub> ; MW: 285.29 g/mol; LogP: 1.6	[1]
<b>In Vitro Solubility</b>	May dissolve in <b>DMSO</b> . Other solvents: H <sub>2</sub> O, Ethanol, DMF. Use minute amounts to avoid sample loss.	[1]
<b>In Vivo Formulations</b>	Multiple injection & oral formulations provided. Example: <b>Injection Formulation 1:</b> DMSO:Tween 80:Saline = 10:5:85. <b>Oral Formulation 1:</b> Suspend in 0.5% CMC Na.	[1]
<b>Stock Solutions</b>	Example: 10 mg dissolved in 1 mL solvent gives ~35.05 mM solution (depending on solvent and actual solubility).	[1]

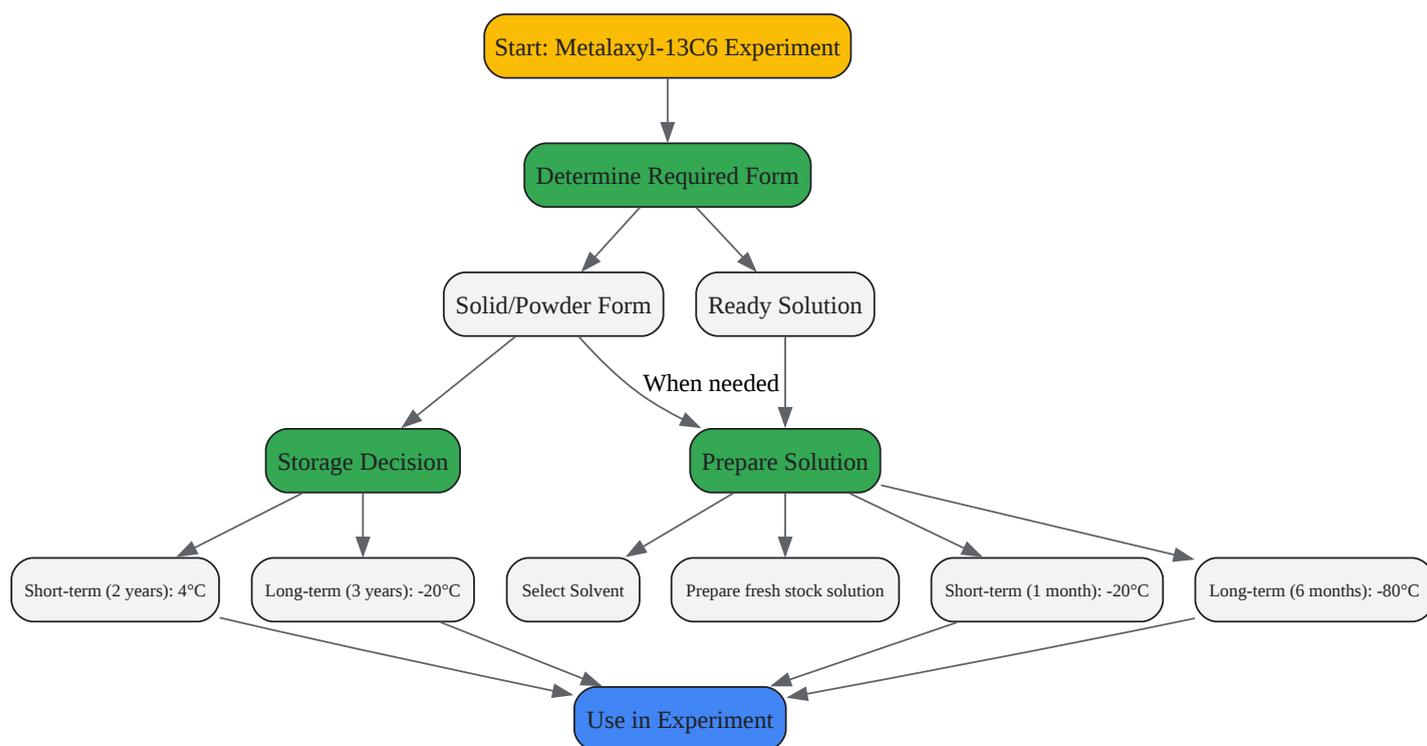
## Storage and Stability Guidelines

Proper storage is critical for maintaining the integrity of **Metalaxyl-13C6**. The following table outlines the recommended conditions.

Form	Temperature	Recommended Duration
Powder	-20°C	3 years [1] [2]
Powder	4°C	2 years [1]
In solvent	-80°C	6 months [1] [2]
In solvent	-20°C	1 month [1] [2]
<b>Shipping Condition</b>	Room temperature (Reported stable for a few days during ordinary shipping) [1]	

## Experimental Workflow for Handling

The following diagram outlines the key decision points for handling **Metalaxyl-13C6** in the laboratory, based on the provided data:



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## Application and Handling Notes

- **Primary Research Use: Metalaxyl-13C6** is a **13C-labeled stable isotope** of the fungicide Metalaxyl. It is primarily used as a **tracer or an internal standard** for quantitative analysis using techniques like NMR, GC-MS, or LC-MS [2].
- **Handling Precautions:** The product is designated "**for research use only, not for human use**" [1]. Standard laboratory safety practices should be followed.
- **Formulation Considerations:** The provided formulations are starting points. **Solubility can vary between lots**, so it is recommended to test a minute amount with the chosen solvent or formulation before preparing a large batch [1].

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## References

1. - Metalaxyl 1356199-69-3\_Fungal\_Anti-infection\_Signaling... 13 C 6 [peptidedb.com]
2. Metalaxyl-13C6 | Stable Isotope [medchemexpress.com]

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